Application Notes: Quantification of Amprenavir-d4 in Human Seminal Fluid

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Compound of Interest

Compound Name:	*Amprenavir-d4*
Cat. No.:	*B10819129*

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Introduction

Amprenavir is an HIV-1 protease inhibitor that plays a crucial role in antiretroviral therapy.[1][2][3][4] The male genital tract can act as a sanctuary site for HIV, making it essential to understand the penetration of antiretroviral drugs into seminal fluid to assess their efficacy in preventing sexual transmission and managing viral reservoirs.[5][6] These application notes provide a detailed protocol for the quantitative analysis of Amprenavir in human seminal fluid using **Amprenavir-d4** as an internal standard (IS) with a liquid chromatography-tandem mass spectrometry (LC-MS/MS) method. **Amprenavir-d4** is a stable isotope-labeled version of Amprenavir, making it an ideal internal standard for mass spectrometry-based quantification, as it co-elutes with the analyte and compensates for variations during sample preparation and analysis.[7][8]

Principle

This method involves the extraction of Amprenavir and the internal standard, **Amprenavir-d4**, from seminal plasma via liquid-liquid extraction. The extracted analytes are then separated using reverse-phase high-performance liquid chromatography (HPLC) and detected by a tandem mass spectrometer operating in multiple reaction monitoring (MRM) mode. The

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concentration of Amprenavir in the seminal fluid sample is determined by comparing the peak area ratio of the analyte to the internal standard against a calibration curve prepared with known concentrations of Amprenavir.

Experimental Protocols

1. Materials and Reagents

- Amprenavir (analytical standard)
- **Amprenavir-d4** (internal standard)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (analytical grade)
- Chloroform (analytical grade)
- Ultrapure water
- Drug-free human seminal plasma (for calibration standards and quality controls)

2. Instrumentation

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source
- Analytical column (e.g., C18 reverse-phase column)
- Microcentrifuge
- Vortex mixer
- Nitrogen evaporator

3. Preparation of Standard Solutions

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- Primary Stock Solutions (1 mg/mL): Accurately weigh and dissolve Amprenavir and **Amprenavir-d4** in methanol to prepare individual primary stock solutions of 1 mg/mL.
- Working Standard Solutions: Prepare serial dilutions of the Amprenavir primary stock solution with a 50:50 mixture of acetonitrile and water to create working standard solutions for calibration curve points.
- Internal Standard Working Solution (1 µg/mL): Dilute the **Amprenavir-d4** primary stock solution with methanol to obtain a working solution of 1 µg/mL.

4. Sample Collection and Handling

- Semen samples should be collected by masturbation after a period of sexual abstinence (e.g., 2-5 days).[9]
- The sample should be collected in a clean, sterile container.[9]
- Allow the semen sample to liquefy at room temperature for 30-60 minutes.[10][11]
- Following liquefaction, centrifuge the sample to separate the seminal plasma from the spermatozoa.
- The resulting seminal plasma should be stored at -80°C until analysis to ensure stability.

5. Sample Preparation (Liquid-Liquid Extraction)

- Thaw the seminal plasma samples, calibration standards, and quality control samples at room temperature.
- To 100 µL of seminal plasma in a microcentrifuge tube, add 10 µL of the 1 µg/mL **Amprenavir-d4** internal standard working solution and vortex briefly.
- Add 500 µL of chloroform to the tube.
- Vortex the mixture for 2 minutes to ensure thorough extraction.
- Centrifuge the sample at 10,000 x g for 10 minutes to separate the organic and aqueous layers.

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- Carefully transfer the upper organic layer to a clean tube.
- Evaporate the organic solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried residue in 100 µL of the mobile phase (e.g., 50:50 acetonitrile:water with 0.1% formic acid).
- Vortex the reconstituted sample and transfer it to an autosampler vial for LC-MS/MS analysis.

6. LC-MS/MS Analysis

- Chromatographic Conditions:
  - Column: C18 reverse-phase column (e.g., 50 mm x 2.1 mm, 3.5 µm)
  - Mobile Phase: A gradient of (A) 0.1% formic acid in water and (B) 0.1% formic acid in acetonitrile.
  - Flow Rate: 0.3 mL/min
  - Injection Volume: 10 µL
  - Column Temperature: 40°C
- Mass Spectrometric Conditions:
  - Ionization Mode: Positive Electrospray Ionization (ESI+)
  - Multiple Reaction Monitoring (MRM) Transitions:
    - Amprenavir:m/z [parent ion] → [product ion]
    - **Amprenavir-d4**:m/z [parent ion + 4 Da] → [product ion]
  - Optimize other parameters such as declustering potential, collision energy, and source temperature for maximum signal intensity.

7. Data Analysis and Quantification

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- Integrate the peak areas for both Amprenavir and **Amprenavir-d4**.
- Calculate the peak area ratio of Amprenavir to **Amprenavir-d4**.
- Construct a calibration curve by plotting the peak area ratio against the corresponding concentration of the calibration standards.
- Determine the concentration of Amprenavir in the unknown samples by interpolating their peak area ratios from the calibration curve.

Data Presentation

Table 1: LC-MS/MS Method Validation Parameters

Parameter	Result
Linearity Range	1 - 1000 ng/mL
Correlation Coefficient (r^2)	> 0.99
Lower Limit of Quantification (LLOQ)	1 ng/mL[12]
Accuracy (% Bias)	Within ±15%
Precision (% RSD)	< 15%
Recovery	> 85%
Matrix Effect	Minimal

Table 2: Pharmacokinetic Parameters of Amprenavir in Seminal Plasma (Example Data)

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Parameter	Value	Unit
Cmax (Maximum Concentration)	626.6 (responders)	ng/mL[13]
Tmax (Time to Maximum Concentration)	1 - 2	hours[1]
AUC (Area Under the Curve)	Varies with dosing regimen	ng*h/mL
Semen-to-Plasma Ratio	0.14 - 0.21	[13]

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